

Application Notes and Protocols for Autocamtide-2-related Inhibitory Peptide TFA

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Compound of Interest

Compound Name: *Autocamtide-2-related inhibitory peptide TFA*

Cat. No.: *B15617985*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Autocamtide-2-related inhibitory peptide (AIP) is a potent and highly specific inhibitor of Ca^{2+} /calmodulin-dependent protein kinase II (CaMKII), with a reported IC_{50} of 40 nM.[1][2][3] Supplied as a trifluoroacetate (TFA) salt, this synthetic peptide is a crucial tool for investigating the physiological roles of CaMKII in various signaling pathways.[4] Proper handling, storage, and implementation in experimental protocols are paramount to ensure its stability and achieve reliable, reproducible results. These notes provide detailed guidelines for the storage and application of **Autocamtide-2-related inhibitory peptide TFA**.

Storage and Stability

The integrity of the peptide is dependent on appropriate storage conditions. The following table summarizes the recommended storage for both lyophilized powder and peptide in solution.

Data Presentation: Quantitative Storage Recommendations

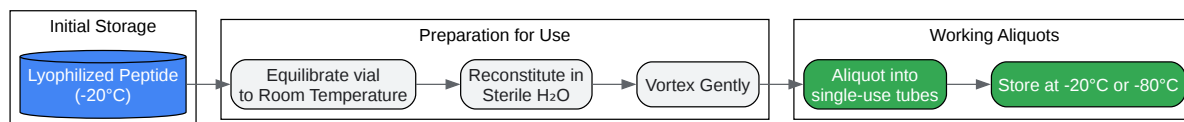
Form	Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	≥ 1 year	Store in a dry, dark place. For long-term storage, -80°C is also suitable.
In Solution	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	Up to 3-6 months	Recommended for longer-term storage of the stock solution.	

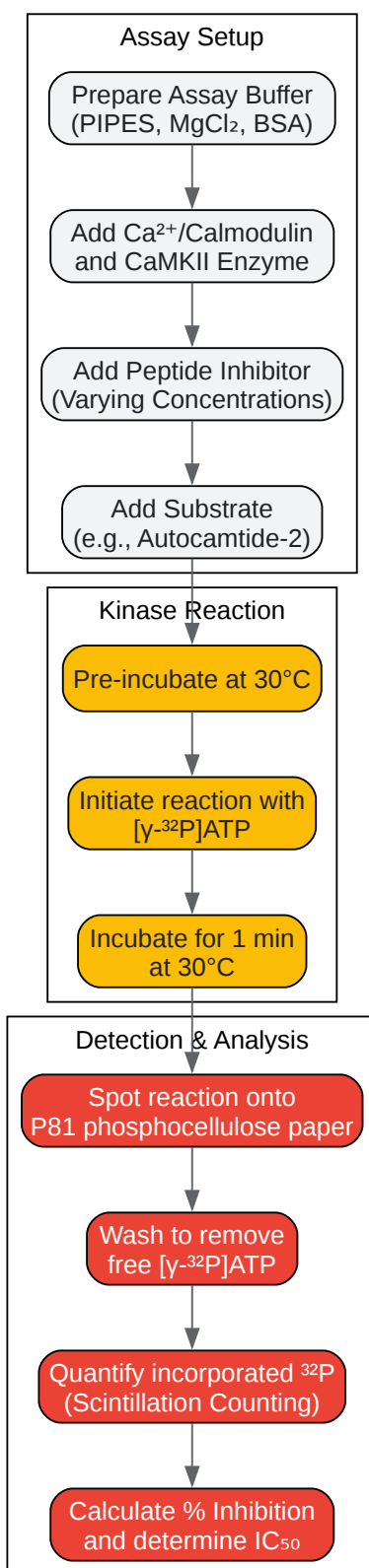
Data compiled from multiple supplier recommendations.

Reconstitution and Handling Protocol

To maintain the peptide's activity, it is critical to follow a precise reconstitution and handling procedure.

Logical Relationship: Peptide Handling Workflow





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References

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- [4. A novel highly specific and potent inhibitor of calmodulin-dependent protein kinase II - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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